

Proper Disposal of MRE-269: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: MRE-269

Cat. No.: B1676813

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the safe handling and disposal of **MRE-269**, also known as ACT-333679, the active metabolite of Selexipag.

MRE-269, with the chemical name [4-[(5,6-diphenylpyrazinyl)(1-methylethyl)amino]butoxy]-acetic acid (CAS Number: 475085-57-5), is a crystalline solid. While a comprehensive, specific Safety Data Sheet (SDS) for **MRE-269** is not readily available, information from analogous compounds and the parent drug, Selexipag, provides a strong basis for safe disposal procedures.

Key Chemical and Safety Data

A summary of the known properties of **MRE-269** is provided in the table below. This information is crucial for understanding the potential hazards and for making informed decisions on its disposal.

| Property | Data |
|-------------------|---|
| Chemical Name | [4-[(5,6-diphenylpyrazinyl)(1-methylethyl)amino]butoxy]-acetic acid |
| Synonyms | MRE-269, ACT-333679 |
| CAS Number | 475085-57-5 |
| Molecular Formula | C25H29N3O3 |
| Formula Weight | 419.5 g/mol |
| Physical State | Crystalline solid |

Experimental Protocols for Safe Disposal

The following step-by-step procedures are recommended for the disposal of **MRE-269** in a laboratory setting. These protocols are based on general principles of chemical waste management and information derived from the SDS of its parent compound, Selexipag.

Personal Protective Equipment (PPE)

Before handling **MRE-269** for any purpose, including disposal, it is imperative to wear appropriate personal protective equipment to minimize exposure risks.

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are essential.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles must be worn.
- **Lab Coat:** A standard laboratory coat should be worn to protect against spills.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator is recommended.

Waste Segregation and Containerization

Proper segregation and containment of chemical waste are fundamental to safe laboratory practice.

- **Dedicated Waste Container:** All **MRE-269** waste, including contaminated consumables (e.g., pipette tips, weighing paper), should be collected in a dedicated, clearly labeled hazardous waste container.
- **Labeling:** The container must be labeled with "Hazardous Waste," the full chemical name "**MRE-269** ([4-[(5,6-diphenylpyrazinyl)(1-methylethyl)amino]butoxy]-acetic acid)," and the approximate quantity.
- **Container Integrity:** Use a container that is in good condition, compatible with the chemical, and has a secure, tight-fitting lid.

Disposal Procedure

The ultimate disposal of **MRE-269** should be handled by a licensed chemical waste disposal company. Under no circumstances should **MRE-269** be disposed of down the drain.

- **Collection:** Collect all **MRE-269** waste in the designated hazardous waste container.
- **Storage:** Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- **Licensed Disposal:** Arrange for the pickup and disposal of the hazardous waste container by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste contractor. The recommended methods of disposal are licensed chemical destruction or controlled incineration.^[1]

Spill Cleanup

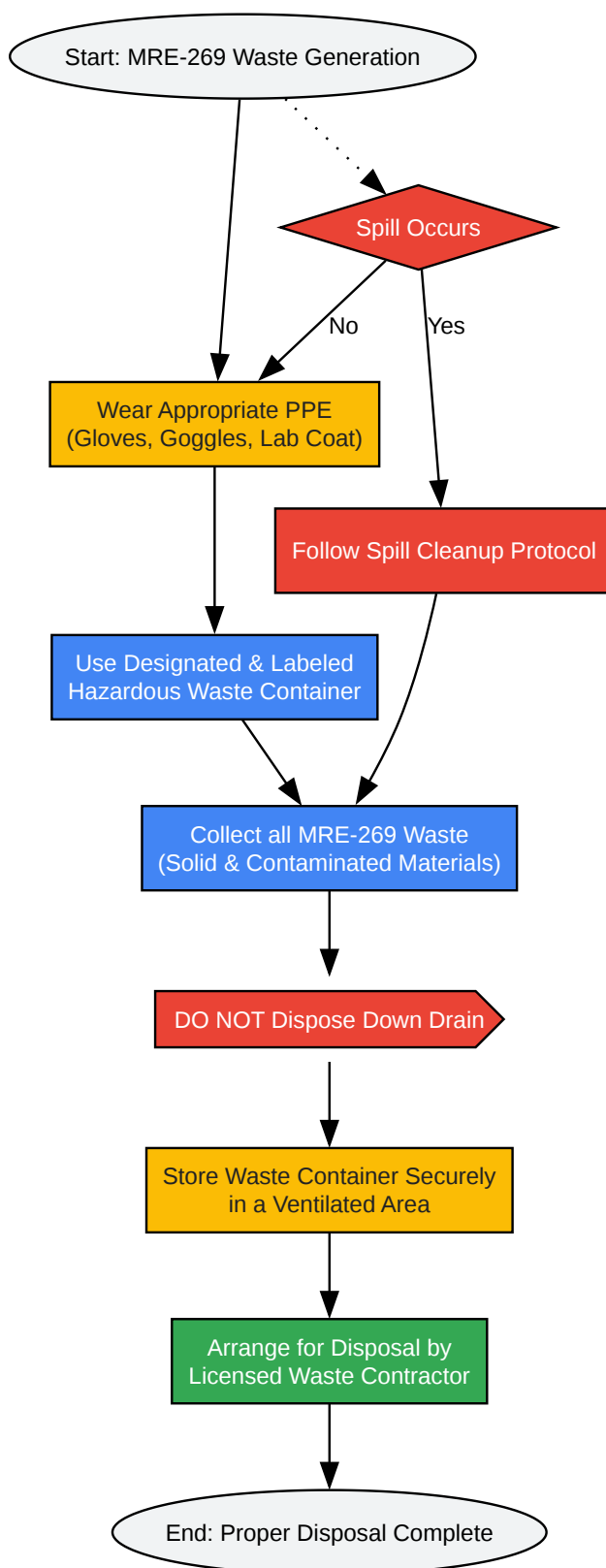
In the event of a spill, the following procedure should be followed:

- **Evacuate and Ventilate:** If the spill is significant, evacuate the immediate area and ensure adequate ventilation.
- **Wear PPE:** Don the appropriate PPE as described above.
- **Containment:** For solid spills, carefully sweep or scoop the material to avoid generating dust. For liquid spills, use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.

- Collection: Place all contaminated materials, including the absorbent, into the designated hazardous waste container.
- Decontamination: Clean the spill area with soap and water.

Logical Workflow for MRE-269 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **MRE-269**.



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*Logical workflow for the safe disposal of **MRE-269**.*

By adhering to these procedures, researchers and laboratory professionals can ensure the safe handling and environmentally responsible disposal of **MRE-269**, thereby fostering a culture of safety and building trust in their laboratory practices.

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References

- 1. chemicalbook.com [chemicalbook.com]
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